

Personal protective equipment for handling 22-Hydroxy Mifepristone-d6

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Compound of Interest

Compound Name: 22-Hydroxy Mifepristone-d6

Cat. No.: B024294

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Essential Safety and Handling Guide for 22-Hydroxy Mifepristone-d6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **22-Hydroxy Mifepristone-d6**. The following procedures are based on the known hazards of the parent compound, mifepristone, and established best practices for handling potent pharmaceutical compounds.

Compound Details:

Identifier	Information
Compound Name	22-Hydroxy Mifepristone-d6
Synonyms	(11 β ,17 β)-11-[4-(Dimethylamino-d6)phenyl]-17-hydroxy-17-(3-hydroxy-1-propyn-1-yl)estra-4,9-dien-3-one
Molecular Formula	C ₂₉ H ₂₉ D ₆ NO ₃
Parent Compound	Mifepristone

Hazard Identification and Risk Assessment

As a derivative of mifepristone, **22-Hydroxy Mifepristone-d6** should be handled as a potent compound with potential reproductive and developmental toxicity.[1] The parent compound, mifepristone, is known to be an antiprogestogenic steroid.[2] Due to the lack of specific toxicological data for this deuterated metabolite, a precautionary approach is essential. All personnel must be thoroughly trained on the potential hazards and the required safety protocols before handling this compound.[3][4][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[6][7] The following table summarizes the required PPE for various handling scenarios.

Activity	Required Personal Protective Equipment (PPE)
Low-Risk Activities (e.g., handling sealed containers)	- Nitrile gloves (single pair) - Safety glasses - Laboratory coat
Medium-Risk Activities (e.g., weighing, preparing solutions in a ventilated enclosure)	- Double nitrile gloves[7] - Safety goggles - Disposable gown with tight-fitting cuffs[7] - Respiratory protection may be required based on risk assessment
High-Risk Activities (e.g., handling powders outside of a containment system, potential for aerosol generation)	- Double nitrile gloves[7] - Chemical splash goggles and a face shield - Impermeable disposable gown with tight-fitting cuffs - Powered Air-Purifying Respirator (PAPR) or a properly fitted N95 respirator[3]

Operational and Disposal Plans

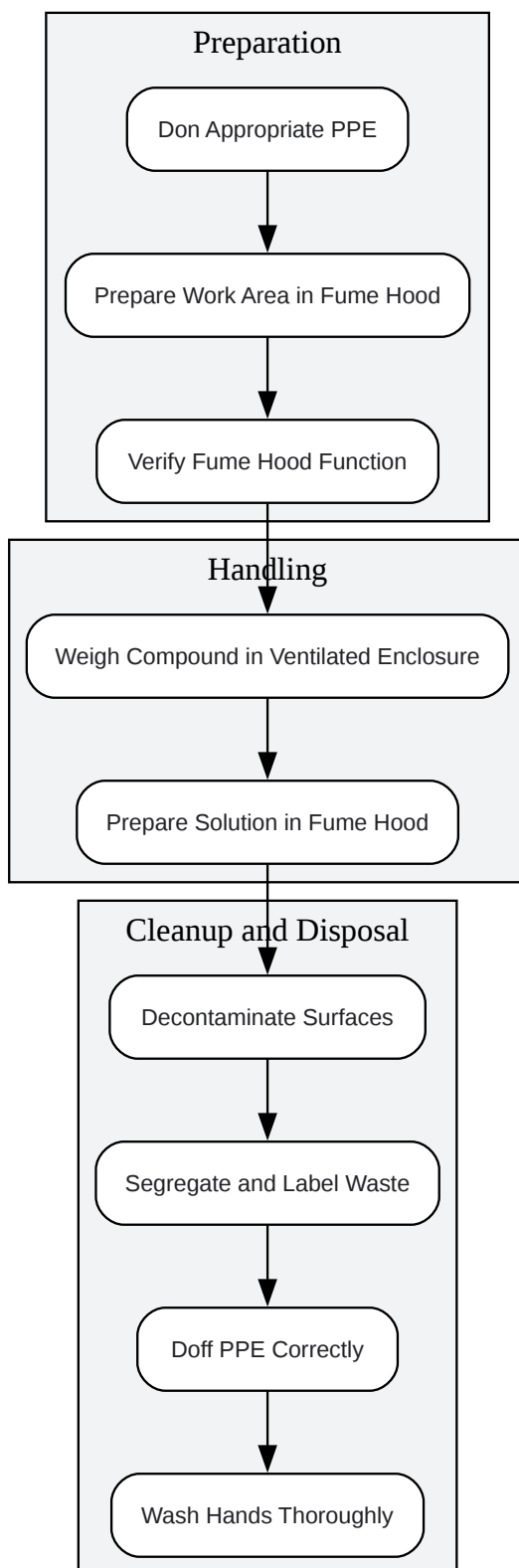
Engineering Controls

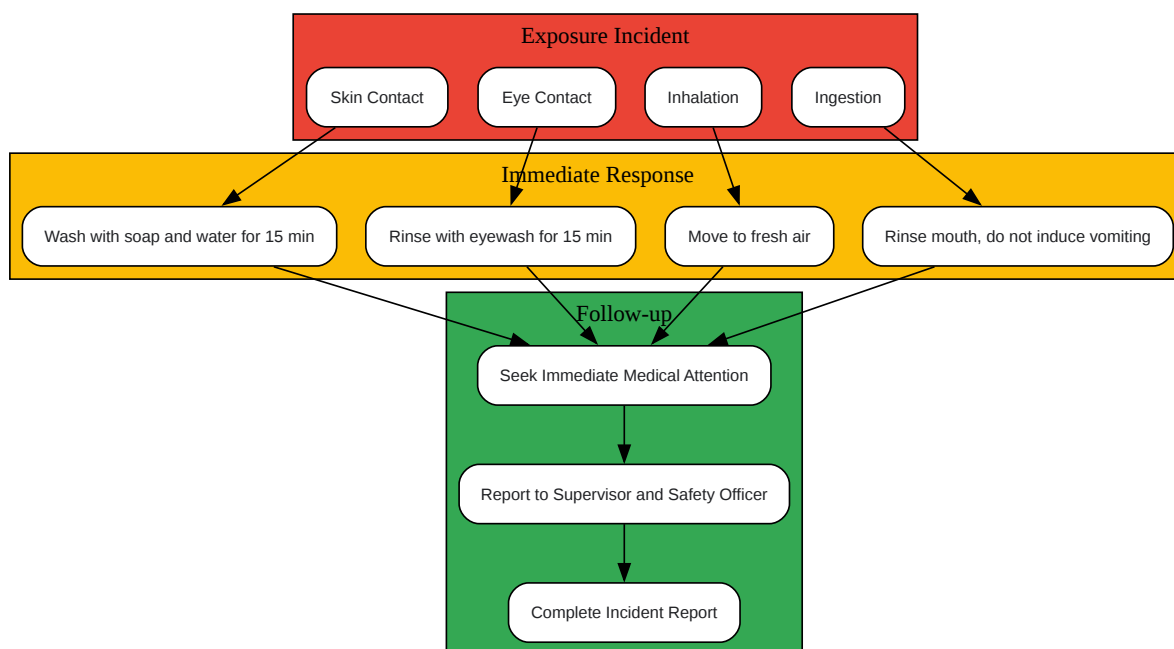
To minimize the risk of exposure, all manipulations of **22-Hydroxy Mifepristone-d6** that could generate dust or aerosols must be conducted within certified engineering controls.

Operation	Recommended Engineering Control
Weighing of solid material	Ventilated balance enclosure or a chemical fume hood.
Preparation of solutions	Chemical fume hood with a face velocity of 100 feet per minute.
High-energy operations (e.g., sonication)	Conducted within a closed system or a glove box. ^[3]

Step-by-Step Handling Protocol

The following workflow outlines the essential steps for safely handling **22-Hydroxy Mifepristone-d6** in a laboratory setting.





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